

Technical Guide: 2-(4-Amino-3-nitrophenyl)acetic Acid and Its Isomers

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Compound of Interest

Compound Name: 2-(4-Amino-3-nitrophenyl)acetic acid

Cat. No.: B053026

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the chemical identifiers, properties, and available technical data for "**2-(4-Amino-3-nitrophenyl)acetic acid**." Extensive database searches indicate that this specific isomeric configuration is not widely documented or commercially available, lacking a dedicated CAS number and substantial experimental data in public domains. However, several structural isomers are well-characterized and play significant roles in chemical synthesis and research. This guide provides a detailed overview of the available information for these closely related compounds, offering valuable context for researchers in drug development and organic synthesis.

Identification of 2-(4-Amino-3-nitrophenyl)acetic Acid and Its Isomers

A thorough search for "**2-(4-Amino-3-nitrophenyl)acetic acid**" did not yield a specific CAS number or a comprehensive dataset for this exact molecule. This suggests that it is a rare or novel compound. In contrast, several positional isomers are well-documented. The following table summarizes the key identifiers for these related compounds.

| Compound Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|--------------------------------------|--------------|---|---------------------------|
| 2-(3-Amino-4-nitrophenyl)acetic acid | 1261438-26-9 | C ₈ H ₈ N ₂ O ₄ | 196.16 |
| 2-(4-Amino-2-nitrophenyl)acetic acid | 116435-81-5 | C ₈ H ₈ N ₂ O ₄ | 196.16 |
| 2-Amino-2-(4-nitrophenyl)acetic acid | 5407-25-0 | C ₈ H ₈ N ₂ O ₄ | 196.16 |

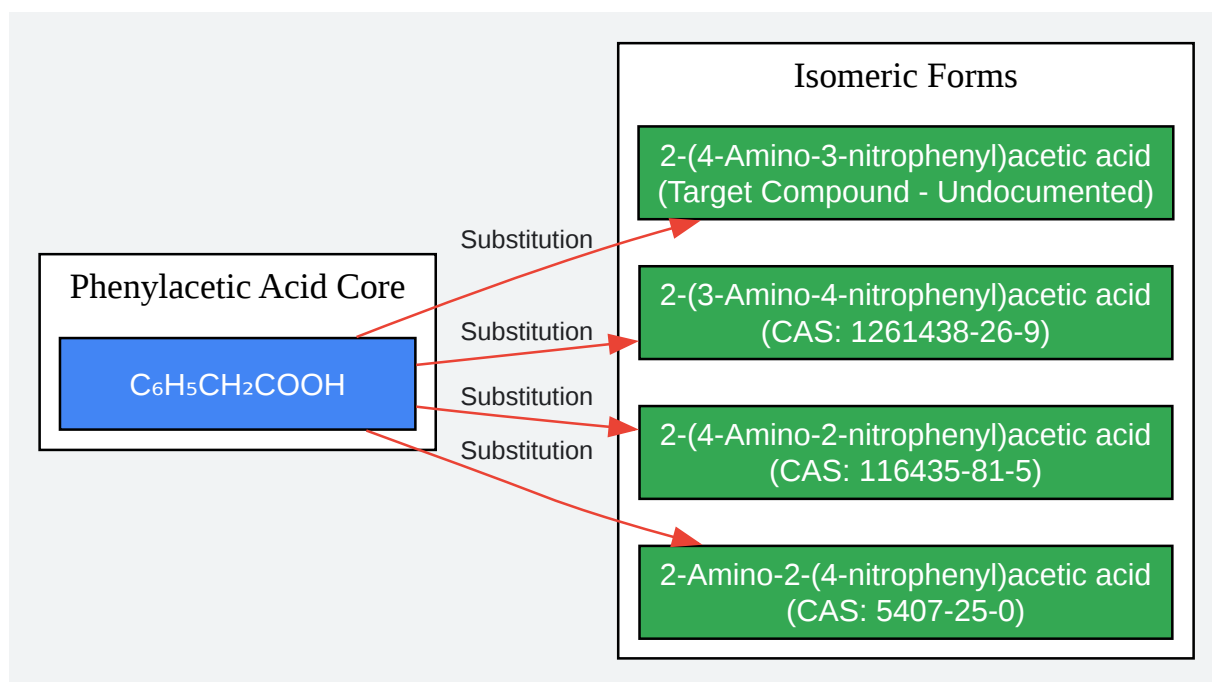
Physicochemical Properties of Isomeric Compounds

The properties of these isomers are crucial for understanding their potential applications and for designing synthetic and analytical protocols.

| Property | 2-(3-Amino-4-nitrophenyl)acetic acid | 2-(4-Amino-2-nitrophenyl)acetic acid | 2-Amino-2-(4-nitrophenyl)acetic acid |
|------------|---|---|---|
| IUPAC Name | 2-(3-amino-4-nitrophenyl)acetic acid | 2-(4-amino-2-nitrophenyl)acetic acid | 2-amino-2-(4-nitrophenyl)acetic acid |
| Synonyms | - | - | Amino-(4-nitro-phenyl)-acetic acid |
| InChI | InChI=1S/C8H8N2O4/c9-6-4-5(1-3-10(12)13)2-7(6)8(11)12/h1-4H,9H2,(H,11,12) | InChI=1S/C8H8N2O4/c9-7-5(1-3-10(12)13)2-4-6(7)8(11)12/h1-4H,9H2,(H,11,12) | InChI=1S/C8H8N2O4/c9-7(8(11)12)5-1-3-6(4-2-5)10(13)14/h1-4,7H,9H2,(H,11,12) |
| SMILES | C1=C(C=C(C(=C1)N)-INVALID-LINK--[O-])CC(=O)O | C1=C(C=C(C(=C1)CC(=O)O)N)--INVALID-LINK--[O-] | C1=CC(=CC=C1C(C(=O)O)N)--INVALID-LINK--[O-] |

Logical Relationship of Isomers

The structural differences between these isomers are illustrated in the following diagram, which highlights the varied substitution patterns on the phenyl ring.



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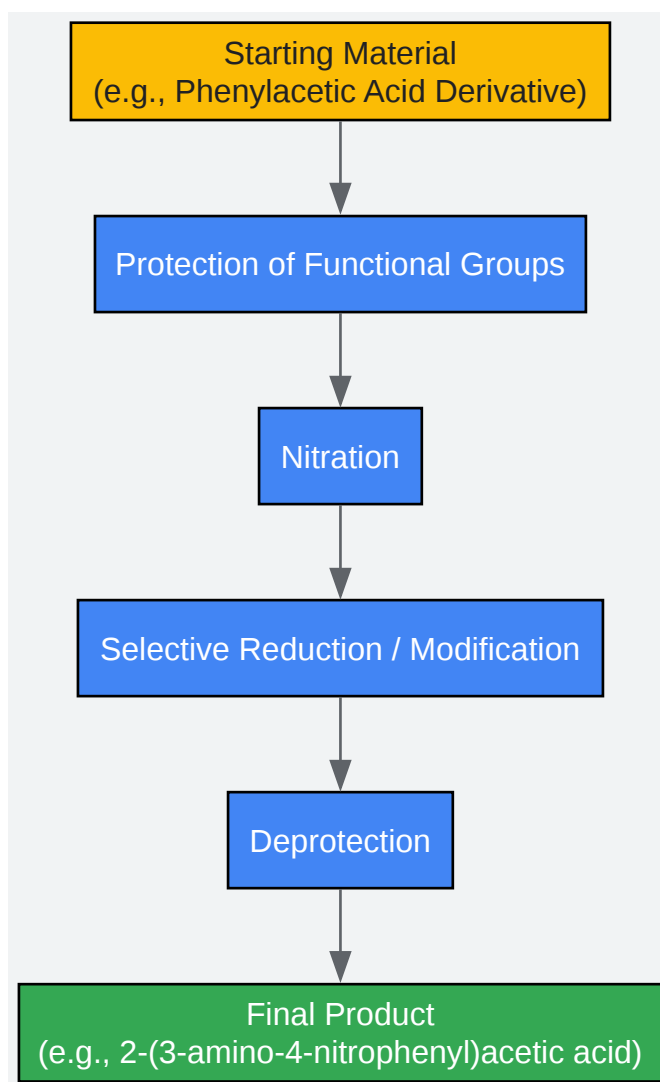
Caption: Relationship between the core phenylacetic acid structure and its substituted isomers.

Experimental Protocols and Applications

Due to the lack of specific data for "**2-(4-Amino-3-nitrophenyl)acetic acid**," this section focuses on a documented synthetic protocol for a related compound, "2-(3-amino-4-nitrophenyl)acetic acid," which serves as a key intermediate in the synthesis of various pharmaceutical compounds.^[1]

Synthesis of 2-(3-amino-4-nitrophenyl)acetic acid (Illustrative)

A common synthetic route involves the nitration of a protected aminophenylacetic acid derivative, followed by selective reduction or functional group manipulation. The workflow for such a synthesis is conceptualized below.



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Caption: Conceptual workflow for the synthesis of aminonitrophenylacetic acid isomers.

Applications of Related Isomers:

- **Pharmaceutical Intermediates:** These compounds are valuable building blocks in the synthesis of anti-inflammatory and analgesic medications.[1]
- **Dyes and Pigments:** The presence of both amino and nitro functional groups makes them useful in the development of dyes and pigments.[1]
- **Research Chemicals:** They are utilized in research to explore new organic synthesis pathways and to study the chemical reactions of aromatic compounds.[1]

Conclusion

While "2-(4-Amino-3-nitrophenyl)acetic acid" remains an elusive compound in widely accessible chemical literature and databases, its isomers are of considerable interest in medicinal chemistry and materials science. Researchers seeking to work with this specific isomer may need to undertake de novo synthesis and characterization. The information provided on the related, well-documented isomers can serve as a valuable starting point for such endeavors, offering insights into potential synthetic strategies and physicochemical properties. It is recommended that any future work on the title compound begins with an unambiguous confirmation of its structure and purity through modern analytical techniques.

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References

- 1. 2-(4-NITROPHENYL)ACETIC ACID | CAS 104-03-0 [matrix-fine-chemicals.com]
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